

hydrogenation 2-Propylhept-2-enal to 2-propylheptanol

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2-Propylhept-2-enal

CAS No.: 34880-43-8

Cat. No.: S774502

[Get Quote](#)

Introduction to 2-Propylheptanol Production

2-Propylheptanol (2-PH) is a branched C₁₀ alcohol with major industrial applications as a raw material for plasticizers, surfactants, lubricants, and acrylates [1] [2]. It is a colorless, waxy solid with a boiling point of approximately **215 °C** [2].

The primary industrial production route for 2-propylheptanol involves the **hydroformylation (oxo synthesis) of C₄ alkenes**, followed by the **hydrogenation of the resulting aldehyde** [1] [2]. Your focus on the hydrogenation step targets the conversion of the intermediate aldehyde, which for the 2-propyl route is **2-Propylhept-2-enal**, into the final alcohol [3] [4].

Chemical Reaction and Thermodynamics

The core hydrogenation reaction is the addition of hydrogen across the carbon-oxygen double bond of the aldehyde.

Reaction Equation: $C_{10}H_{18}O$ ((E)-2-Propylhept-2-enal) + $H_2 \rightarrow C_{10}H_{22}O$ (2-Propylheptanol)

This transformation is highly **exothermic**. In the context of fatty acid and oil hydrogenation, the heat released is approximately **25 kcal per mole (105 kJ/mol)** [5]. This significant heat release must be accounted for in reactor design and safety protocols.

Experimental Protocol for Hydrogenation

The following protocol outlines a generalized procedure for the hydrogenation of **2-Propylhept-2-enal**, based on standard catalytic hydrogenation practices [5] and inferred from the production description of 2-propylheptanol [1] [2].

Materials and Reagents

Material/Reagent	Specification/Suggested Type	Purpose
(E)-2-Propylhept-2-enal	Reaction substrate	
Hydrogen Gas (H ₂)	High purity (e.g., 99.99%)	Reactant
Catalyst	e.g., Nickel, Palladium, Platinum, Ruthenium (see Catalyst Selection table below)	Facilitate reaction
Solvent (optional)	e.g., Isopropanol, Hexane, Heptane	Dissolve substrate

Catalyst Selection Table

The choice of catalyst is critical for achieving high conversion and selectivity. The table below summarizes options [5].

Catalyst Type	Example	Typical Loading	Suggested Conditions	Advantages/Considerations
Heterogeneous - Nickel	Raney Nickel, Urushibara Nickel	5-20 wt% (on substrate)	100-200 °C, 10-100 bar H ₂	Economical; requires higher T/P [5].
Heterogeneous - Noble Metal	1% Pt/Al ₂ O ₃ , 5% Ru/C	0.5-5 wt% (on substrate)	25-150 °C, 1-50 bar H ₂	High activity; lower T/P; higher cost [5].
Homogeneous	Ru, Rh, Ir complexes (e.g., Dichlorotris(triphenylphosphine)ruthenium(II))	0.01-1 mol%	25-100 °C, 1-50 bar H ₂	High selectivity; potential catalyst separation issues [5].

Equipment and Safety Setup

- **Reactor:** High-pressure autoclave or Parr reactor equipped with a pressure regulator, mechanical stirrer, temperature probe, and heating/cooling jacket.
- **Gas Handling:** Hydrogen gas cylinder with pressure-reducing valve and safety venting.
- **Safety:** Conduct the experiment in a **fume hood**. The reactor must be placed behind a **blast shield** due to high pressures and the flammability of H₂. Use appropriate personal protective equipment (PPE) including a lab coat, safety glasses, and gloves.

Step-by-Step Procedure

- **Reactor Charging:** Weigh the desired amount of catalyst (see table above) and load it into the clean, dry reactor. If using a solvent, add it now. Subsequently, add the measured quantity of **2-Propylhept-2-enal** substrate.
- **System Sealing and Leak Check:** Securely close the reactor. Purge the system three times with an inert gas like nitrogen (N₂) to displace air. Then, pressurize the reactor with H₂ to a low pressure (e.g., 5-10 bar), close the inlet valve, and monitor the pressure gauge for any drop over 15-30 minutes to ensure integrity.
- **Reaction Initiation:** Vent the H₂ used for the leak check. Pressurize the reactor to the desired initial H₂ pressure. Start the stirrer vigorously to ensure proper gas-liquid-solid mixing and begin heating the reactor to the target temperature.
- **Reaction Monitoring:** Maintain constant stirring, temperature, and H₂ pressure (by replenishing from the reservoir as consumed). Monitor the reaction by tracking H₂ uptake. The reaction is typically complete when hydrogen consumption stops.
- **Reaction Termination and Work-up:** After the reaction time is complete or H₂ uptake ceases, turn off the heater and stirrer. Allow the reactor to cool to room temperature, then carefully vent any remaining H₂ pressure.
- **Product Separation:**
 - For **heterogeneous catalysts**, the reaction mixture can be filtered to separate the solid catalyst. The filtrate containing the crude product can then be concentrated via rotary evaporation.
 - For **homogeneous catalysts**, more complex separation techniques, such as distillation or extraction, may be required to isolate the product from the catalyst and solvent.
- **Product Purification:** Purify the crude 2-propylheptanol by techniques such as **distillation** or **column chromatography**. The product can be identified by its boiling point of approximately **215 °C** [2].

Analysis and Characterization

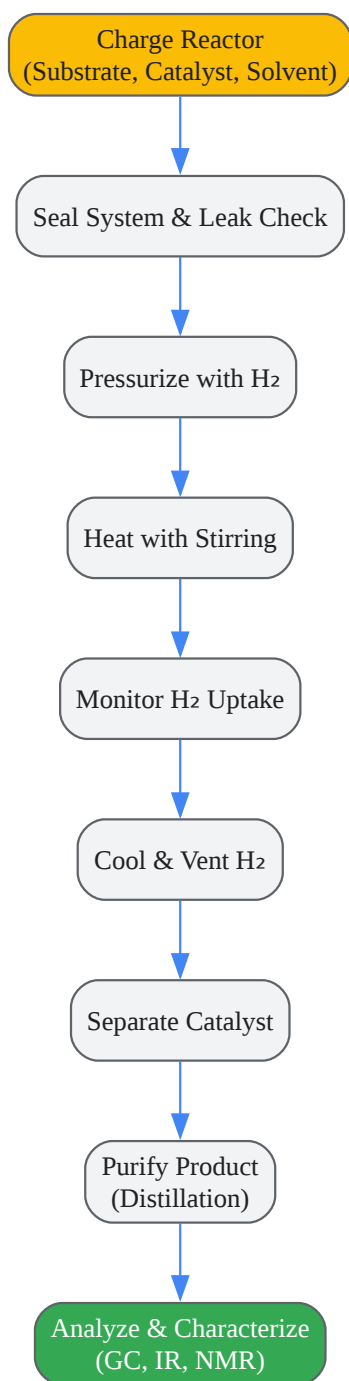
Confirm the identity and purity of the product using the following analytical methods.

Analytical Method	Key Data Points for 2-Propylheptanol
Gas Chromatography (GC) / GC-Mass Spectrometry (GC-MS)	Retention time and mass spectrum compared to an authentic standard.
Fourier Transform Infrared (FTIR) Spectroscopy	Loss of strong aldehyde C=O stretch (~1725 cm ⁻¹); appearance of broad O-H stretch (~3300 cm ⁻¹) and C-O stretch (~1050-1150 cm ⁻¹).

| **Nuclear Magnetic Resonance (NMR) Spectroscopy** | **¹H NMR:** Disappearance of aldehyde proton signal (~9-10 ppm); appearance of methylene protons adjacent to OH (~3.5-3.7 ppm). **¹³C NMR:** Disappearance of aldehyde carbon signal (~190-200 ppm); appearance of carbon bearing OH (~60-65 ppm). |

Workflow Visualization

The following diagram illustrates the complete experimental workflow.



[Click to download full resolution via product page](#)

Discussion and Optimization Insights

- **Catalyst Performance:** Recent research highlights the profound impact of **metal particle size** on catalyst performance. For nickel catalysts, intermediate-sized particles can offer an optimal balance, where low-coordination sites enhance reactant adsorption and high-coordination sites promote efficient hydrogen dissociation [6]. This principle can guide catalyst selection and development.

- **Alternative Hydrogenation Methods:** While not directly applied to this substrate in the search results, **electrolytic hydrogenation** is a developing technique for polar substrates [5]. Furthermore, studies on alkyne semi-hydrogenation show that **electrolyte engineering** (optimizing solvent, salt, and acid concentration) can dramatically impact yield and selectivity by modifying the solvation structure at the catalyst interface [7]. These emerging approaches may offer future pathways for this reaction.

Safety and Compliance Notes

- **General Laboratory Safety:** Standard laboratory safety procedures must be followed.
- **Chemical Safety:** Consult Safety Data Sheets (SDS) for all chemicals prior to use.
- **High-Pressure Gas Safety:** Operations with pressurized H₂ require specialized training and equipment. Hydrogen-air mixtures are highly flammable and explosive.
- **Waste Disposal:** All chemical waste must be disposed of according to your institution's environmental, health, and safety regulations.

Troubleshooting Guide

Problem	Potential Cause	Suggested Solution
Low Conversion	Catalyst deactivation, insufficient H ₂ pressure/temperature, poor mixing.	Check catalyst activity, ensure sufficient pressure/temperature, increase stirring rate.
Low Selectivity	Over-hydrogenation, catalyst not selective.	Try a different catalyst (e.g., Lindlar's for alkynes [5]), moderate reaction time/temperature.
Slow Reaction Rate	Low catalyst loading, low temperature.	Increase catalyst loading or reaction temperature.

Conclusion

This guide provides a foundational protocol for the hydrogenation of **2-Propylhept-2-enal** to 2-propylheptanol. The core reaction is well-established in industrial contexts, but specific optimization in a laboratory setting will depend heavily on the chosen catalyst system and reaction scale. The provided tables and workflow are designed to help you plan and execute this synthesis effectively and safely.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - 2 Production Cost Analysis Reports Propylheptanol 2025 [procurementresource.com]
2. - 2 - Wikipedia Propylheptanol [en.wikipedia.org]
3. WO2017080690A1 - Economical production of 2 - propylheptanol [patents.google.com]
4. (E)- 2 - Propylhept - 2 - enal [webbook.nist.gov]
5. - Wikipedia Hydrogenation [en.wikipedia.org]
6. nickel particles improve catalyst performance for... Optimized [phys.org]
7. semi- Optimizing of unsaturated hydrocarbons by... hydrogenation [pubs.rsc.org]

To cite this document: Smolecule. [hydrogenation 2-Propylhept-2-enal to 2-propylheptanol]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b774502#hydrogenation-2-propylhept-2-enal-to-2-propylheptanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com